

A Technical Guide to the Physical Properties of 2-Bromopropanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropanal

Cat. No.: B025509

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromopropanal (CAS No: 19967-57-8), also known as α -bromopropionaldehyde, is an alpha-halogenated aldehyde of significant interest in organic synthesis.^[1] Its bifunctional nature, possessing both an electrophilic carbonyl carbon and a carbon atom susceptible to nucleophilic substitution at the α -position, makes it a versatile intermediate in the synthesis of a variety of heterocyclic compounds and other complex organic molecules. This guide provides a comprehensive overview of the key physical properties of **2-Bromopropanal**, outlines detailed experimental protocols for their determination, and presents this data in a clear, accessible format for laboratory and research applications.

Core Physical Properties

The physical characteristics of **2-Bromopropanal** are critical for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented below.

Data Summary Table

Physical Property	Value	Reference(s)
Molecular Formula	C ₃ H ₅ BrO	[2]
Molecular Weight	136.98 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent, characteristic of aldehydes	[1]
Boiling Point	108.2 °C at 760 mmHg	[2]
Melting Point	48-55 °C	[2]
Density	1.54 g/cm ³	[2]
Refractive Index (n _D)	1.4813	[2]
Flash Point	61.3 °C	[2]
Vapor Pressure	26.2 mmHg at 25 °C	[2]
LogP (Octanol-Water Partition Coefficient)	0.96870	[2]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the key physical properties of **2-Bromopropanal**.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Methodology:

- **Apparatus Setup:** A small quantity (approximately 2-3 mL) of **2-Bromopropanal** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample. The test tube is then securely attached to a thermometer.

- **Heating:** The assembly is immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure uniform heat distribution. The heating bath is gently heated.
- **Observation:** As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube. The heating is continued until a steady and rapid stream of bubbles is produced.
- **Measurement:** The heat source is then removed, and the bath is allowed to cool slowly. The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.

Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state.

Methodology:

- **Sample Preparation:** A small amount of solid **2-Bromopropanal** (if in a solid state, which may occur given its melting point range) is finely powdered. A small quantity of the powder is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating and Observation:** The sample is heated at a controlled rate (initially rapid, then slowing to 1-2 °C per minute as the expected melting point is approached).
- **Measurement:** The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has completely melted.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

- **Mass Measurement:** A clean, dry pycnometer (specific gravity bottle) of a known volume is weighed accurately.
- **Sample Addition:** The pycnometer is filled with **2-Bromopropanal**, ensuring no air bubbles are trapped. The filled pycnometer is then reweighed.
- **Temperature Control:** The temperature of the sample is recorded, as density is temperature-dependent.
- **Calculation:** The density is calculated by dividing the mass of the **2-Bromopropanal** (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a substance.

Methodology:

- **Instrument Calibration:** An Abbe refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **2-Bromopropanal** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the instrument's scale.
- **Temperature Control:** The temperature is maintained at a constant, specified value (typically 20°C or 25°C) using a circulating water bath, as the refractive index is temperature-sensitive.

Solubility Analysis

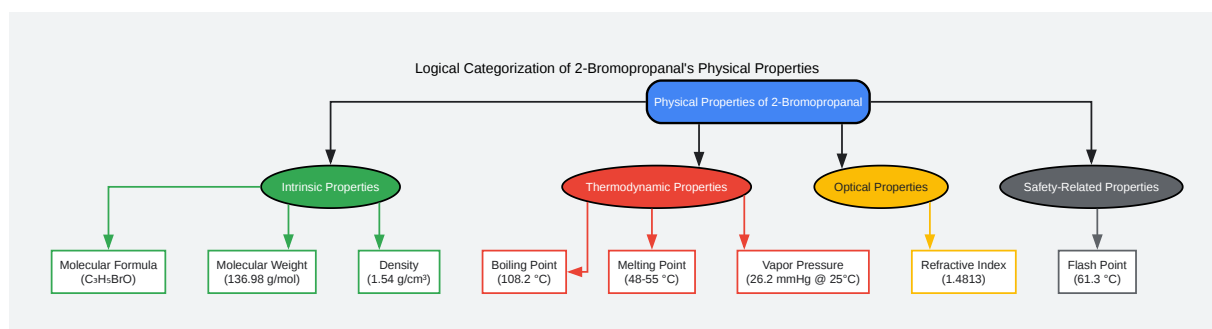
The solubility of a compound is its ability to dissolve in a solvent to form a homogeneous solution.

Methodology:

- **Solvent Selection:** A range of solvents with varying polarities are selected (e.g., water, ethanol, diethyl ether, hexane).
- **Qualitative Assessment:** To a small, fixed volume of each solvent (e.g., 1 mL) in a test tube, a small amount of **2-Bromopropanal** is added dropwise, with agitation.
- **Observation:** The mixture is observed for the formation of a single, clear phase (soluble) or the persistence of two distinct layers or a cloudy suspension (insoluble or sparingly soluble).
- **Expected Results:** Due to the polar carbonyl group and the bromine atom, **2-Bromopropanal** is expected to be polar.^[1] It will likely be sparingly soluble in water and miscible with many organic solvents such as alcohols, ethers, and chloroform.^[3] Its solubility in non-polar solvents like hexane is expected to be limited.

Logical Relationships of Physical Properties

The physical properties of **2-Bromopropanal** are interconnected and can be categorized based on their nature and the information they provide about the substance.



[Click to download full resolution via product page](#)

Caption: Categorization of **2-Bromopropanal**'s physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 19967-57-8: Propanal, 2-bromo- | CymitQuimica [cymitquimica.com]
- 2. 2-Bromopropanal | lookchem [lookchem.com]
- 3. atamankimya.com [atamankimya.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Bromopropanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025509#what-are-the-physical-properties-of-2-bromopropanal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com